

Application Note: Strategic Synthesis & Functionalization of 2-Methyl-6-nitro-1H-indole

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Compound of Interest

Compound Name: 2-Methyl-6-nitro-1H-indole

CAS No.: 3484-23-9

Cat. No.: B1268853

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Executive Summary

The **2-Methyl-6-nitro-1H-indole** scaffold represents a high-value "privileged structure" in medicinal chemistry. Its utility stems from a unique combination of structural features: the 2-methyl group blocks the metabolically labile C2 position (preventing oxidation to oxindoles), while the 6-nitro group serves as a masked amine handle located at the solvent-exposed edge of many protein binding pockets (e.g., Kinases, GPCRs).

This Application Note provides a validated technical roadmap for transforming this specific precursor into libraries of bioactive molecules. We focus on two orthogonal synthetic vectors: electrophilic substitution at C3 and chemoselective reduction of the C6-nitro group.

Chemical Logic & Strategic Overview

The synthetic value of **2-Methyl-6-nitro-1H-indole** lies in its "Push-Pull" electronic character.

- The Indole Core (Nucleophile): The pyrrole ring is electron-rich. However, the strong electron-withdrawing nitro group (-NO

) at C6 deactivates the ring, making electrophilic aromatic substitution (EAS) at C3 slower than in unsubstituted indoles.

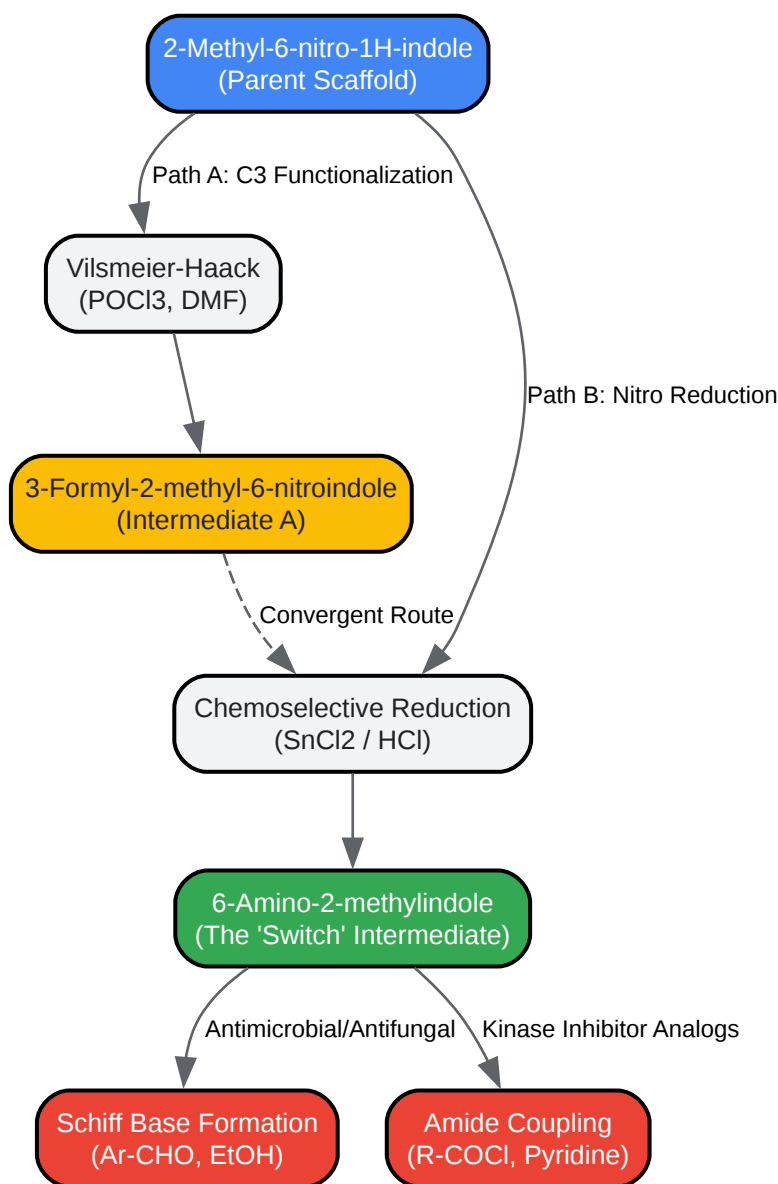
- The 2-Methyl Steric Block: This group forces electrophiles to the C3 position, ensuring high regioselectivity during formylation or halogenation.
- The "Switch": Reducing -NO

to -NH

flips the electronic character from electron-deficient to highly electron-rich, dramatically altering reactivity and solubility.

Synthetic Workflow Diagram

The following diagram illustrates the divergent pathways available from the parent scaffold.



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Figure 1: Divergent synthetic pathways. Path A prioritizes core functionalization; Path B prioritizes side-chain expansion.

Detailed Experimental Protocols

Protocol A: Chemoselective Reduction to 6-Amino-2-methylindole

Objective: To unmask the amino group for downstream library generation (amides, ureas) without reducing the indole double bond. Mechanism: Tin(II) chloride acts as a selective

reducing agent in acidic media. Unlike catalytic hydrogenation (H

/Pd-C), this method avoids potential reduction of the C2-C3 double bond or hydrogenolysis of halogens if present.

Materials:

- **2-Methyl-6-nitro-1H-indole** (1.0 eq)
- Tin(II) chloride dihydrate (SnCl
·2H
O) (5.0 eq)
- Ethanol (Absolute)
- Concentrated HCl (Catalytic amount)

Step-by-Step Methodology:

- **Dissolution:** In a round-bottom flask equipped with a reflux condenser, dissolve **2-Methyl-6-nitro-1H-indole** (10 mmol) in Ethanol (50 mL). The solution will appear yellow/orange.
- **Reagent Addition:** Add SnCl
·2H
O (50 mmol) in portions. Caution: Reaction is exothermic.
- **Reflux:** Heat the mixture to reflux (80°C) for 3–5 hours. Monitor via TLC (Mobile phase: 30% EtOAc/Hexane). The starting material spot (Yellow, R
~0.6) should disappear, replaced by a lower R
fluorescent spot (Amine).
- **Workup (Critical Step):**
 - Cool to room temperature.

- Adjust pH to ~8–9 using 10% NaOH solution. Note: A thick white precipitate of tin salts will form.
- Filter the suspension through a Celite pad to remove tin salts. Wash the pad thoroughly with EtOAc.
- Extraction: Extract the filtrate with EtOAc (3 x 50 mL). Wash combined organics with brine, dry over Na

SO

, and concentrate.^[1]

- Purification: Recrystallize from Ethanol/Water or purify via flash column chromatography.

Validation Criteria:

- IR: Disappearance of NO stretches (1350, 1530 cm); Appearance of NH doublet (3300–3400 cm).

Protocol B: C3-Formylation via Vilsmeier-Haack

Objective: To introduce a reactive carbon handle at the C3 position. Context: The 6-nitro group deactivates the ring. Standard conditions must be modified with slightly higher temperatures or reaction times compared to simple indoles.

Materials:

- **2-Methyl-6-nitro-1H-indole** (1.0 eq)
- Phosphorus Oxychloride (POCl₃) (1.2 eq)

- Dimethylformamide (DMF) (5.0 eq - acts as solvent/reagent)

Step-by-Step Methodology:

- Vilsmeier Reagent Formation: In a dry flask under N atmosphere, cool DMF (5 mL) to 0°C. Dropwise add POCl (12 mmol). Stir for 30 mins until a white semi-solid/slurry (chloroiminium salt) forms.
- Substrate Addition: Dissolve **2-Methyl-6-nitro-1H-indole** (10 mmol) in minimal DMF and add dropwise to the Vilsmeier reagent at 0°C.
- Heating: Allow to warm to RT, then heat to 60–80°C for 4 hours. Note: Higher heat is required to overcome the electron-withdrawing effect of the nitro group.
- Hydrolysis: Pour the reaction mixture onto crushed ice/water (100 mL). Add 10% NaOH solution slowly to adjust pH to 9. This hydrolyzes the intermediate iminium ion to the aldehyde.^{[2][3]}
- Isolation: The product, **2-methyl-6-nitro-1H-indole-3-carbaldehyde**, usually precipitates as a solid. Filter, wash with water, and dry.

Validation Criteria:

- ¹H-NMR: Distinct singlet for the aldehyde proton (-CHO) at ~10.0–10.2 ppm.

Protocol C: Synthesis of Bioactive Schiff Bases (Antimicrobial Scaffold)

Objective: To synthesize a library of 6-(benzylideneamino)-2-methylindoles. Application: These derivatives have documented antibacterial and antifungal activity [1, 2].^{[4][5]}

Materials:

- 6-Amino-2-methylindole (Product from Protocol A)
- Substituted Benzaldehyde (e.g., 4-chlorobenzaldehyde)

- Ethanol[6]
- Glacial Acetic Acid (Catalytic)

Step-by-Step Methodology:

- Mixing: Dissolve 6-Amino-2-methylindole (1.0 eq) and the substituted benzaldehyde (1.0 eq) in absolute ethanol.
- Catalysis: Add 2–3 drops of glacial acetic acid.
- Reflux: Reflux for 4–6 hours.
- Crystallization: The Schiff base product often precipitates upon cooling. If not, reduce solvent volume by 50% and cool to 4°C.
- Filtration: Collect the solid by vacuum filtration.

Data Summary & Bioactivity Potential[5]

Derivative Class	Target Site	Therapeutic Potential	Key Structural Feature
6-Amino Indoles	Kinase ATP Pockets	Oncology (e.g., VEGFR inhibitors)	H-bond donor/acceptor capability in deep pocket
C3-Formyl Indoles	Tubulin	Anticancer	Precursor to chalcones/vinyl derivatives
Schiff Bases	Bacterial Cell Wall	Antimicrobial (MRSA)	C=N linkage mimics peptide bonds; lipophilic core
Bis-Indoles	G-Quadruplex DNA	Gene Regulation (c-Myc)	Planar system intercalates DNA [3]

References

- Synthesis and biological evaluation of indole-based Schiff bases. Source:European Journal of Medicinal Chemistry. Context: Establishes the antimicrobial utility of amino-indole derivatives.
- Recent Progress in the Synthesis of Drugs and Bioactive Molecules Incorporating Nitro(het)arene Core. Source:Molecules (MDPI), 2023. Context: Reviews the reduction and functionalization of nitro-aromatics in drug discovery. [\[Link\]](#)
- Synthesis and in Vitro Evaluation of Novel 5-Nitroindole Derivatives as c-Myc G-Quadruplex Binders. Source:ChemMedChem, 2021. Context: While focusing on the 5-nitro isomer, this paper validates the "nitro-indole" core as a scaffold for DNA binding and anticancer applications, applicable to the 6-nitro isomer via structural analogy. [\[Link\]](#)
- Vilsmeier–Haack reaction of indole. Source:Organic Chemistry Portal.[\[3\]](#) Context: Standard mechanism and conditions for C3 formylation of indoles. [\[Link\]](#)[\[3\]](#)

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Sources

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